

# Proper Disposal of PF-06835919: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: PF-06835919

Cat. No.: B610014

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For researchers and scientists handling **PF-06835919**, a potent ketohexokinase (KHK) inhibitor, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. While **PF-06835919** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), adherence to standard chemical disposal protocols is essential to maintain a safe research environment.<sup>[1]</sup> This guide provides detailed procedures for the safe disposal of **PF-06835919**, aligning with best practices for laboratory chemical waste management.

## I. Chemical and Safety Data Overview

A thorough understanding of the chemical properties and safety profile of **PF-06835919** is fundamental to its safe handling and disposal.

Table 1: Chemical Identification and Properties

| Identifier        | Value  |
|-------------------|--|
| Chemical Name     | (1 $\alpha$ ,5 $\alpha$ ,6 $\alpha$ )-3-[2-[(2S)-2-methyl-1-azetidiny]-6-(trifluoromethyl)-4-pyrimidinyl]-3-azabicyclo[3.1.0]hexane-6-acetic acid                    |
| Synonyms          | Ketohexokinase Inhibitor 1   |
| CAS Number        | 2102501-84-6   |
| Molecular Formula | C <sub>16</sub> H <sub>19</sub> F <sub>3</sub> N <sub>4</sub> O <sub>2</sub>   |
| Molecular Weight  | 356.3 g/mol  |
| Solubility        | DMSO: 100 mg/mL (280.63 mM; requires ultrasonic)[2]Acetonitrile: 0.1-1 mg/mL (Slightly soluble)[3]Water: Not specified, but likely low solubility based on structure |

Table 2: Safety and Hazard Information

| Parameter                           | Value  |
|-------------------------------------|--|
| GHS Classification                  | Not classified as hazardous[1]   |
| Hazard Pictograms                   | None[1]  |
| Signal Word                         | None[1]  |
| Hazard Statements                   | None[1]  |
| NFPA Ratings                        | Health: 0, Fire: 0, Reactivity: 0[1]   |
| HMIS Ratings                        | Health: 0, Fire: 0, Reactivity: 0[1]   |
| First Aid Measures                  | General: No special measures required.<br>[1]Inhalation: Supply fresh air; consult a doctor in case of complaints.[1]Skin Contact: Generally does not irritate the skin.[1]Eye Contact: Rinse opened eye for several minutes under running water.[1]Ingestion: If symptoms persist, consult a doctor.[1] |
| Personal Protective Equipment (PPE) | Standard laboratory gloves, safety glasses, and a lab coat are recommended as per usual precautionary measures for handling chemicals.<br>[1]  |

## II. Step-by-Step Disposal Protocol

The following protocol outlines the recommended steps for the disposal of **PF-06835919** in a laboratory setting. This procedure is based on general best practices for non-hazardous chemical waste.

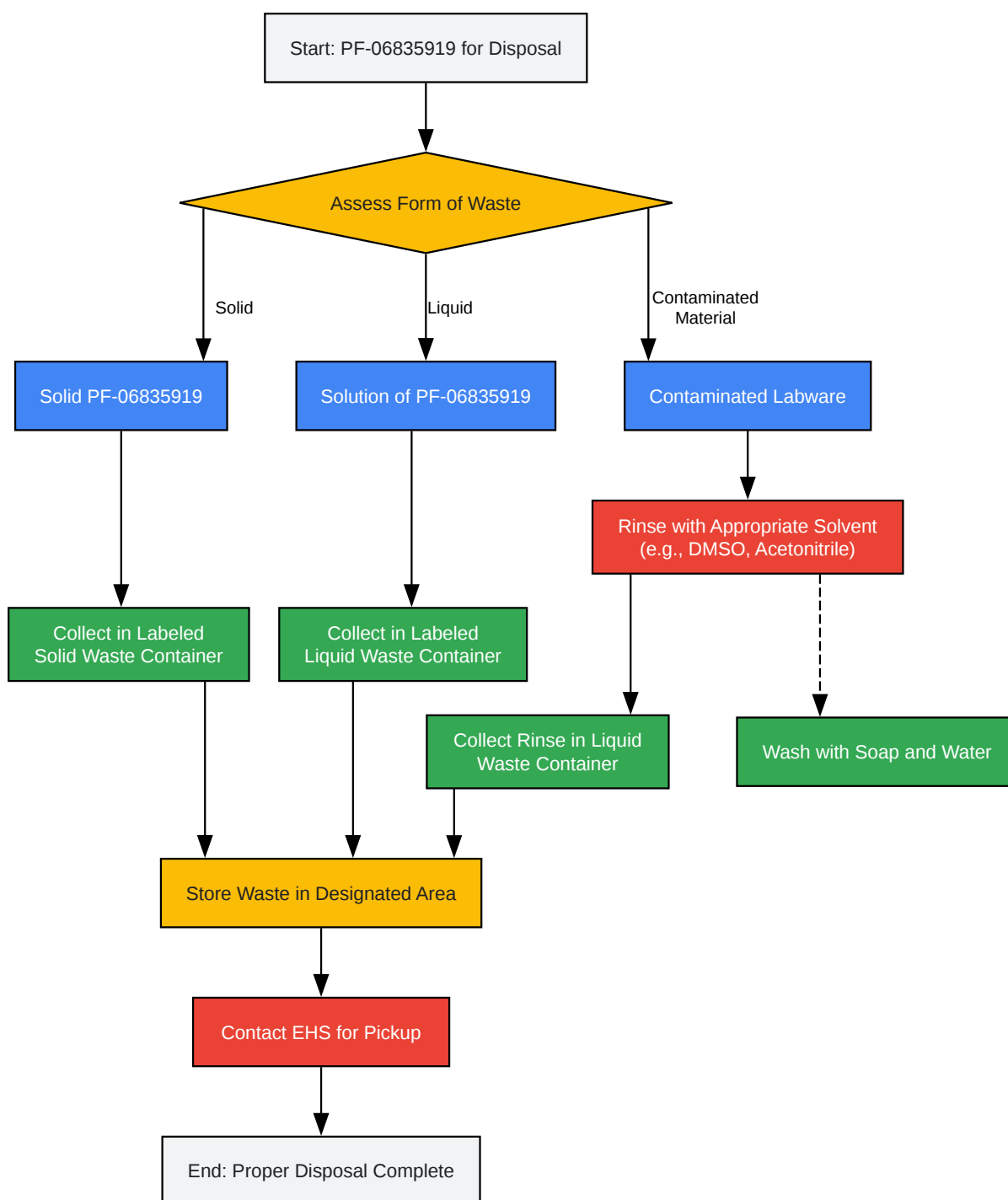
### Experimental Protocol: Disposal of **PF-06835919**

- Decontamination of Labware:
  - All glassware, spatulas, and other equipment that have come into contact with **PF-06835919** should be thoroughly rinsed with an appropriate solvent. Given its solubility, dimethyl sulfoxide (DMSO) or acetonitrile can be used for the initial rinse.

- Collect the initial solvent rinse in a designated chemical waste container.
- Following the solvent rinse, wash the labware with soap and water.
- Disposal of Unused Solid **PF-06835919**:
  - Unused or expired solid **PF-06835919** should be collected in a clearly labeled waste container. The label should include the chemical name ("**PF-06835919**") and the text "For Chemical Waste Disposal."
  - Do not mix with other chemical waste unless compatibility is confirmed.
- Disposal of Solutions Containing **PF-06835919**:
  - Solutions of **PF-06835919**, including experimental residues and collected solvent rinses, should be placed in a designated, sealed, and clearly labeled liquid chemical waste container.
  - The label should specify the chemical name ("**PF-06835919**") and the solvent used (e.g., "**PF-06835919** in DMSO").
- Waste Collection and Storage:
  - Store the sealed waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.
  - Follow your institution's guidelines for the storage of chemical waste.
- Final Disposal:
  - Arrange for the collection of the chemical waste by your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.
  - Provide the EHS or disposal contractor with the Safety Data Sheet (SDS) for **PF-06835919**.

### III. Disposal Decision Workflow

The following diagram illustrates the logical steps for making decisions regarding the proper disposal of **PF-06835919** and associated materials.



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Caption: Disposal workflow for **PF-06835919**.

## IV. Key Considerations and Best Practices

- Consult Institutional Guidelines: Always prioritize and follow your institution's specific chemical hygiene and waste disposal protocols.
- Avoid Sewer Disposal: Do not dispose of **PF-06835919**, or solutions containing it, down the drain. While not classified as hazardous, this practice is not environmentally sound for synthetic chemical compounds.
- Maintain Records: Keep accurate records of the chemical waste you generate, including the identity and quantity of **PF-06835919**.
- Training: Ensure all laboratory personnel handling **PF-06835919** are trained on its properties and the proper disposal procedures.

By adhering to these guidelines, researchers can ensure the safe and responsible disposal of **PF-06835919**, contributing to a secure and compliant laboratory environment.

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## References

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